

An In-depth Technical Guide to Marmin: Physical and Chemical Properties

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Compound of Interest

Compound Name: *Marmin acetone*

Cat. No.: *B1150826*

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For the attention of: Researchers, scientists, and drug development professionals.

Abstract: This technical guide provides a comprehensive overview of the known physical and chemical properties of Marmin. Data has been compiled from various scientific sources to create a centralized repository of information for research and development purposes. It is important to note that information regarding "**Marmin acetone**" is not readily available in the scientific literature, suggesting it may be an uncharacterized derivative. This document focuses on the parent compound, Marmin.

Introduction

Marmin is a natural coumarin compound that has been isolated from various plant species. As a member of the coumarin family, it exhibits a range of interesting biological activities. This guide summarizes its fundamental physical and chemical characteristics to support further investigation and application in drug discovery and development.

Physicochemical Properties

A summary of the key physical and chemical properties of Marmin is presented below. These properties are essential for understanding its behavior in biological and chemical systems.

Property	Value	Source
Molecular Formula	C ₁₉ H ₂₄ O ₅	[1]
Molecular Weight	332.39 g/mol	[2]
IUPAC Name	7-[(E,6R)-6,7-dihydroxy-3,7-dimethyloct-2-en-2-yn-2-yl]chromen-2-one	[1]
CAS Number	14957-38-1	[1][2]
LogP (Octanol/Water Partition Coefficient)	3.030 (Calculated)	
Water Solubility (logS)	-8.92 (Calculated)	
McGowan's Characteristic Volume (McVol)	260.400 ml/mol (Calculated)	
Kovats Retention Index (Semi-standard non-polar)	2985	

Experimental Data

Currently, detailed experimental protocols for the synthesis and analysis of Marmin are not widely available in the public domain. The data presented in this guide are primarily derived from computational predictions and database entries.

Biological Activity and Signaling Pathways

While this guide focuses on the physicochemical properties of Marmin, it is worth noting that coumarin compounds, in general, are known to interact with various biological pathways. However, specific signaling pathways for Marmin are not extensively documented in the available literature. Further research is required to elucidate its mechanism of action and potential therapeutic targets.

Note on "Marmin Acetonide"

Initial searches for "**Marmin acetonide**" did not yield any specific information for a compound with this name. It is possible that this is a novel, uncharacterized derivative of Marmin. For clarity, "Triamcinolone acetonide" is a well-characterized synthetic corticosteroid and is a distinct chemical entity from Marmin. It is crucial to avoid confusion between these two compounds.

Conclusion

This technical guide provides a summary of the currently available physical and chemical data for Marmin. The lack of extensive experimental protocols and biological pathway information highlights opportunities for future research. The scientific community is encouraged to undertake further studies to expand our understanding of this natural compound and its potential applications.

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References

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- 2. marmin (CAS 14957-38-1) - Chemical & Physical Properties by Cheméo [chemeo.com]
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